

Technical Guide: Unlocking the Potential of 4-(1-Aminopropyl)phenol

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-(1-Aminopropyl)phenol

CAS No.: 85068-38-8

Cat. No.: B1274174

[Get Quote](#)

A Strategic Analysis of Synthesis, Chiral Resolution, and Pharmacological Utility

Executive Summary

4-(1-Aminopropyl)phenol (CAS: 85068-38-8) represents a distinct class of chiral benzylic amines that serves as a high-value scaffold in both agrochemical synthesis and medicinal chemistry. Unlike its achiral isomer tyramine (4-(2-aminoethyl)phenol), this molecule features a stereocenter at the

-position relative to the aromatic ring. This structural rigidity confers unique binding properties for G-protein coupled receptors (GPCRs) and serves as a critical intermediate for enantiopure herbicides.

This guide outlines the critical research vectors for this molecule, moving beyond basic characterization to advanced biocatalytic synthesis and pharmacophore mapping.

Part 1: Structural Analysis & Chemical Identity

Understanding the nomenclature and geometry is prerequisite to experimental design. The molecule is frequently obscured in literature under varying synonyms.

Property	Specification
IUPAC Name	4-(1-Aminopropyl)phenol
Common Synonyms	-Ethyl-4-hydroxybenzylamine; 1-(4-Hydroxyphenyl)propylamine
CAS (Racemic)	85068-38-8
CAS (HCl Salt)	1135288-77-5
Molecular Formula	C
	H
	NO
Chirality	Yes (C1 is a stereocenter)
pKa (Calculated)	~9.5 (Amine), ~10.0 (Phenol)

The "Chiral Switch" Advantage

The presence of the propyl chain at the benzylic position creates a chiral center (). In drug development, switching from a racemate to a single enantiomer often results in:

- Increased Potency: Better fit within the hydrophobic pocket of receptors (e.g., Adrenergic).
- Reduced Toxicity: Elimination of the distomer (inactive enantiomer) which may cause off-target metabolic load.

Part 2: Synthesis & Manufacturing Protocols

Research in this area is currently pivoting from classical "dirty" chemical reduction to "green" enzymatic resolution.

Pathway A: Classical Reductive Amination (High Throughput)

For agrochemical applications where chirality may be less critical (or resolved later), the reductive amination of 4-hydroxypropiophenone is the industry standard.

Protocol:

- Precursor: 4-Hydroxypropiophenone.[\[1\]](#)[\[2\]](#)
- Reagents: Liquid Ammonia (excess), H
(50 bar).
- Catalyst: Raney Nickel or Ru/C.
- Conditions: 80–100°C in Methanol/Autoclave.

Critique: This method yields a racemic mixture (50:50

). It requires high-pressure equipment and generates metal waste.

Pathway B: Biocatalytic Transamination (High Purity)

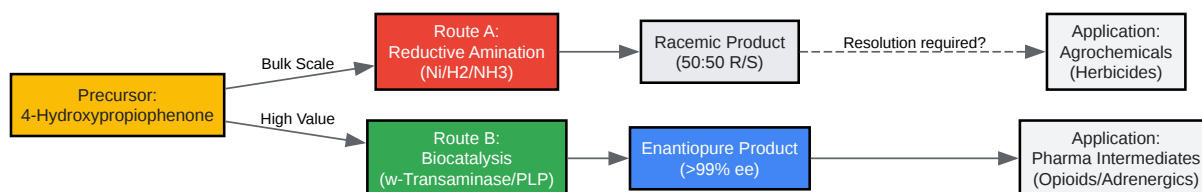
For pharmaceutical intermediates, the use of

-Transaminases (Amine Transaminases) is the superior research vector. This method allows for the asymmetric synthesis of the target amine with >99% enantiomeric excess (ee).

Mechanism: The enzyme transfers an amino group from a donor (e.g., isopropylamine or alanine) to the ketone (4-hydroxypropiophenone), controlled by the Pyridoxal-5'-phosphate (PLP) cofactor.

Visualization of Synthesis Logic

The following diagram illustrates the decision tree for synthesis based on end-use requirements.



[Click to download full resolution via product page](#)

Figure 1: Comparative synthesis workflows. Route B is recommended for high-value pharmaceutical applications to avoid costly downstream chiral resolution.

Part 3: Research Vectors in Medicinal Chemistry

The **4-(1-aminopropyl)phenol** scaffold is structurally homologous to several neurotransmitters and analgesics. Research should focus on exploiting this homology.

The "Rigidified" Tyramine Hypothesis

Tyramine acts on Trace Amine-Associated Receptor 1 (TAAR1). The addition of the

-ethyl group in **4-(1-aminopropyl)phenol** increases lipophilicity and steric bulk.

- Research Proposal: Screen the enantiomers against TAAR1 and MAO-A/B. The hypothesis is that the

-substitution will block MAO degradation, prolonging half-life compared to native tyramine.

Opioid & Analgesic Pharmacophore

This molecule shares the phenol-linker-amine motif found in Meptazinol, Tapentadol, and Tramadol.

- Structural Logic: Meptazinol contains a 3-ethyl-3-(3-hydroxyphenyl)azepane core. **4-(1-Aminopropyl)phenol** can be viewed as an acyclic analog or a "ring-opened" precursor.
- Experiment: Use **4-(1-aminopropyl)phenol** in a Mannich reaction with formaldehyde and various cyclic ketones to generate novel, rigidified opioid analogs.

Agrochemical Intermediates

As highlighted in Modern Crop Protection Compounds, this amine is a precursor for specific herbicides. The phenolic group allows for derivatization (e.g., difluoromethoxy ether formation) while the amine serves as the attachment point for acyl groups.

Part 4: Analytical Protocol for Quality Control

To ensure scientific integrity, researchers must validate the enantiomeric purity of the synthesized compound. Standard C18 HPLC is insufficient for separating enantiomers.

Recommended Chiral HPLC Method

- Column: Chiralpak IC or AD-H (Immobilized Amylose tris(3,5-dimethylphenylcarbamate)).
- Mobile Phase: n-Hexane : Ethanol : Diethylamine (90 : 10 : 0.1).
- Flow Rate: 1.0 mL/min.
- Detection: UV at 275 nm (Phenol absorption).
- Expectation: The

and

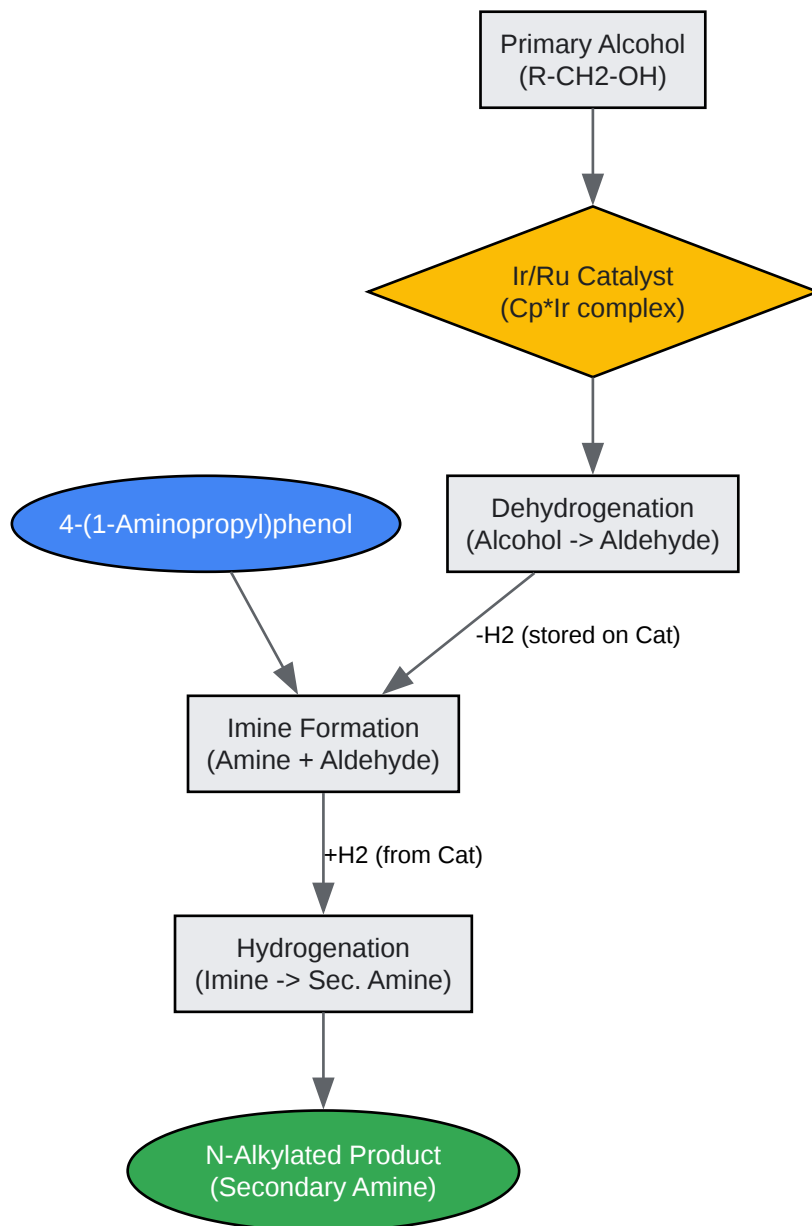
isomers should show baseline separation. The "1-aminopropyl" steric bulk usually provides better resolution than simple ethyl analogs.

Part 5: Future Research & "Borrowing Hydrogen"

A cutting-edge area for this molecule is its use in "Borrowing Hydrogen" (BH) catalysis.

- Concept: Reacting **4-(1-aminopropyl)phenol** with alcohols to form secondary amines using an Iridium or Ruthenium catalyst.
- Why: This avoids the use of toxic alkyl halides. The phenol group may require transient protection (e.g., TBS ether) to prevent catalyst poisoning, but the benzylic amine is an ideal substrate for this green chemistry approach.

Workflow: Borrowing Hydrogen Functionalization



[Click to download full resolution via product page](#)

Figure 2: The "Borrowing Hydrogen" cycle allows for green N-alkylation of the scaffold using alcohols instead of halides.

References

- Krämer, W., & Schirmer, U. (2012). Modern Crop Protection Compounds. Wiley-VCH.
(Detailed discussion on the reductive amination of 4-hydroxypropiophenone for herbicide

synthesis).

- ChemicalBook. (2023). **4-(1-Aminopropyl)phenol** Product Specifications. (Validation of CAS 85068-38-8 and physical properties).
- Höhne, M., & Bornscheuer, U. T. (2009). Biocatalytic Routes to Optically Active Amines. ChemCatChem.[3] (Foundational text on using -transaminases for chiral amine synthesis from acetophenones/propiofenones).
- PubChem. (2023). Compound Summary: **4-(1-Aminopropyl)phenol**. [4][5][6][7] National Library of Medicine.
- Hit2Lead. (2023). Catalog Entry for **4-(1-aminopropyl)phenol** hydrochloride. (Commercial availability and salt form verification).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. vdoc.pub \[vdoc.pub\]](#)
- [2. US20090253668A1 - Hair Loss Prevention by Natural Amino Acid and Peptide Complexes - Google Patents \[patents.google.com\]](#)
- [3. kops.uni-konstanz.de \[kops.uni-konstanz.de\]](#)
- [4. sigmaaldrich.com \[sigmaaldrich.com\]](#)
- [5. molcore.com \[molcore.com\]](#)
- [6. You are being redirected... \[hit2lead.com\]](#)
- [7. 4-\(1-aminopropyl\)phenol | 85068-38-8 \[chemicalbook.com\]](#)
- To cite this document: BenchChem. [Technical Guide: Unlocking the Potential of 4-(1-Aminopropyl)phenol]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1274174/docs#technical-guide-unlocking-the-potential-of-4-1-aminopropyl-phenol\]](https://www.benchchem.com/product/b1274174/docs#technical-guide-unlocking-the-potential-of-4-1-aminopropyl-phenol)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)